

Application Note: Purification of Phosphoserine Aminotransferase for Kinetic Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phosphohydroxypyruvate*

Cat. No.: *B1236182*

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Audience: Researchers, scientists, and drug development professionals.

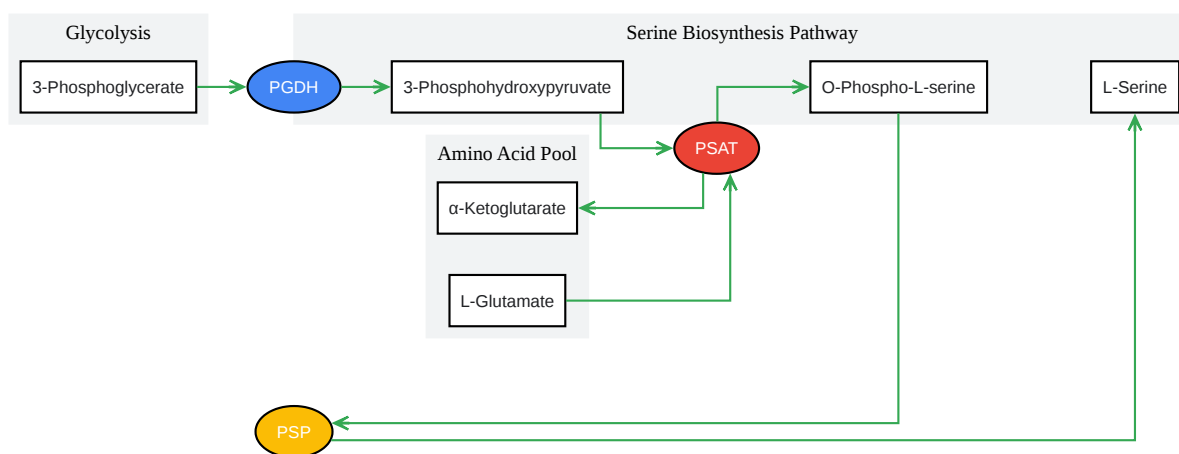
Introduction:

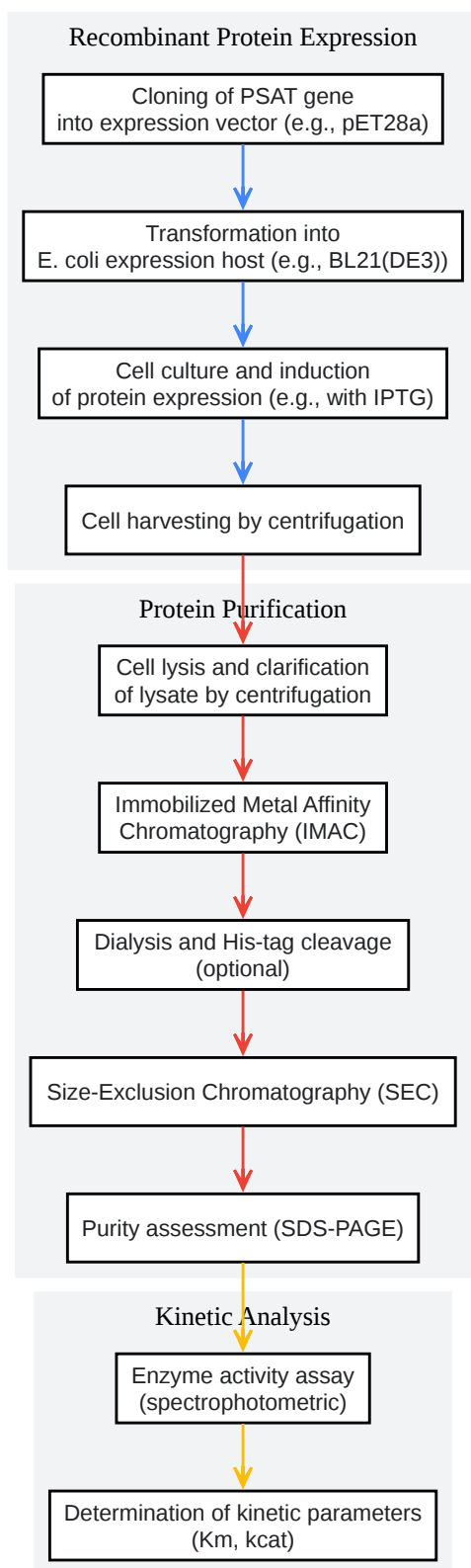
Phosphoserine aminotransferase (PSAT) is a critical pyridoxal 5'-phosphate (PLP)-dependent enzyme that plays a pivotal role in the phosphorylated pathway of L-serine biosynthesis.^{[1][2]} This pathway is the primary route for de novo serine synthesis in a wide range of organisms, including humans, plants, and bacteria.^{[3][4][5]} PSAT catalyzes the reversible transamination of **3-phosphohydroxypyruvate** (3-PHP) and L-glutamate to yield O-phospho-L-serine (OPS) and α -ketoglutarate (α -KG).^{[2][6][7]} Given its central role in cellular metabolism, providing precursors for the synthesis of proteins, nucleotides, and lipids, PSAT is an important target for biochemical and kinetic studies. Understanding the kinetic properties of PSAT is essential for elucidating its regulatory mechanisms and for the development of potential therapeutic agents targeting this pathway. This application note provides a detailed protocol for the expression, purification, and kinetic characterization of recombinant phosphoserine aminotransferase.

Signaling Pathway: The Phosphorylated Pathway of Serine Biosynthesis

The synthesis of L-serine from the glycolytic intermediate 3-phosphoglycerate (3-PGA) occurs via a three-step enzymatic pathway.^{[3][4][8][9]} The first step is the NAD⁺-dependent oxidation of 3-PGA to **3-phosphohydroxypyruvate** (3-PHP) by 3-phosphoglycerate dehydrogenase (PGDH). PSAT then catalyzes the second step, the transfer of an amino group from L-

glutamate to 3-PHP, forming O-phospho-L-serine (OPS).[3][4] In the final, irreversible step, phosphoserine phosphatase (PSP) hydrolyzes OPS to produce L-serine and inorganic phosphate.[3][4][8]





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